

understanding Deltasol VBus protocol

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Compound of Interest

Compound Name:	Deltasol
CAS No.:	3800-86-0
Cat. No.:	B1594966

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Core Protocol Architecture

The RESOL VBus® is a serial communication protocol designed for data exchange between a master controller and multiple slave modules in a solar thermal system. It facilitates the transfer of measurement values, control parameters, and balance values. The protocol has several versions, with version 1.0 being a foundational version for many devices.^{[1][2]}

Physical Layer

The VBus® operates on a two-wire bus system that provides both data communication and power to connected modules. The physical layer is responsible for the electrical transmission of data.

Electrical Characteristics

The bus maintains a nominal voltage level, and data is transmitted by pulling the bus voltage down to the system's ground potential. A logical '1' (MARK) is represented by pulling the bus voltage to ground through a switching transistor, while a logical '0' (SPACE) is represented by leaving the bus voltage at its maximum level.^[1] The idle voltage on the bus is typically around 8-9 volts.

Parameter	Value	Notes
Bus Voltage (Idle)	~8-9 V	Provides power to connected modules.
Logical '1' (MARK)	Bus voltage pulled to system ground	Transmitted by a switching transistor. [1]
Logical '0' (SPACE)	Maximum bus voltage	The default state of the bus. [1]
Default Baud Rate	9600 bps	Can be configured for other rates in some devices. [3] [4]
Data Bits	8	[4]
Parity	None	[4]
Stop Bits	1	[4]

Hardware Connection

Connection to the VBus® is made via two terminals, and the polarity is not critical. For data acquisition by microcontrollers, a level shifter is necessary to adapt the ~8V bus voltage to the microcontroller's logic level (e.g., 3.3V or 5V) to prevent damage.[\[3\]](#) The VBus® output is a differential signal between the two wires and is not referenced to ground.[\[3\]](#)

Experimental Protocol: VBus® Physical Layer Interface

Objective: To safely connect a data logging device (e.g., a microcontroller) to the VBus® for data acquisition.

Materials:

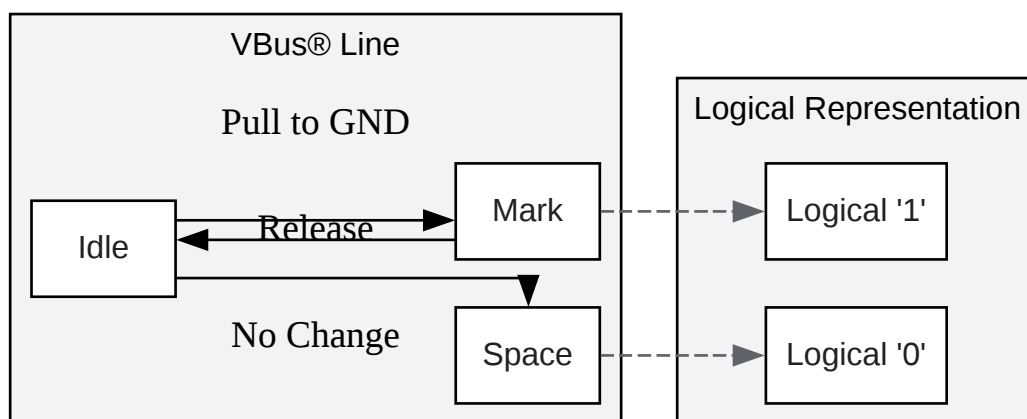
- RESOL VBus® compatible controller.
- Microcontroller with a UART interface (e.g., Arduino, ESP32).
- Optocoupler (e.g., PC817) for electrical isolation.

- Resistors (values to be calculated based on the optocoupler and microcontroller specifications).
- Breadboard and jumper wires.
- Oscilloscope.

Methodology:

- **Circuit Design:** Design a level-shifting and isolation circuit using an optocoupler. The VBus® will drive the LED of the optocoupler through a current-limiting resistor. The phototransistor side of the optocoupler will be connected to the microcontroller's UART RX pin with a pull-up resistor to the microcontroller's VCC.
- **Component Calculation:**
 - Calculate the value of the current-limiting resistor for the optocoupler's LED based on the VBus® voltage (~8-9V) and the forward voltage and current specifications of the LED.
 - Calculate the value of the pull-up resistor on the phototransistor side to ensure proper logic levels for the microcontroller.
- **Circuit Assembly:** Assemble the circuit on a breadboard. Ensure that the VBus® side and the microcontroller side are electrically isolated.
- **Signal Verification:**
 - Connect the VBus® to the input of the interface circuit.
 - Use an oscilloscope to probe the output of the circuit that will be connected to the microcontroller's RX pin.
 - Verify that the signal swings between the microcontroller's logic low and high levels and that the data frames are clean.
- **Microcontroller Connection:** Once the signal is verified, connect the output of the interface circuit to the RX pin of the microcontroller.

VBus® Physical Layer Signaling



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Caption: VBus® Physical Layer State Diagram.

Data Link Layer

The data link layer is responsible for framing the data, addressing, and error detection. VBus® data streams in protocol version 1.0 are structured as packets.^[1]

Packet Structure

A VBus® packet begins with a 10-byte header, which is followed by a variable number of payload data frames.^[1]

Offset (bytes)	Field	Description
0	SYNC Byte	Always 0xAA (170 decimal). Marks the beginning of a new data stream. [1]
1-2	Destination Address	The 16-bit address of the receiving module.
3-4	Source Address	The 16-bit address of the sending module.
5	Protocol Version	The version of the VBus® protocol (e.g., 0x10 for v1.0).
6-7	Command	The 16-bit command code.
8	Frame Count	The number of 4-byte frames in the payload.
9	Checksum	A checksum for the header (bytes 1-8).
10+	Payload	Frame Count * 4 bytes of data.

Frame and Data Integrity

- SYNC Byte: The reception of a SYNC byte (0xAA) initiates a new data stream. Any ongoing, incomplete reception is aborted.[\[1\]](#)
- Most Significant Bit (MSB): With the exception of the SYNC byte, no other byte in the header or payload should have its most significant bit set (i.e., the value must be less than 128 or 0x80). If a byte with the MSB set is received, the current packet reception is aborted.[\[1\]](#)
- Checksum: A checksum is calculated over the header fields (destination address to frame count) to ensure header integrity.

Experimental Protocol: VBus® Packet Sniffing and Decoding

Objective: To capture and decode VBus® packets to extract meaningful data.

Materials:

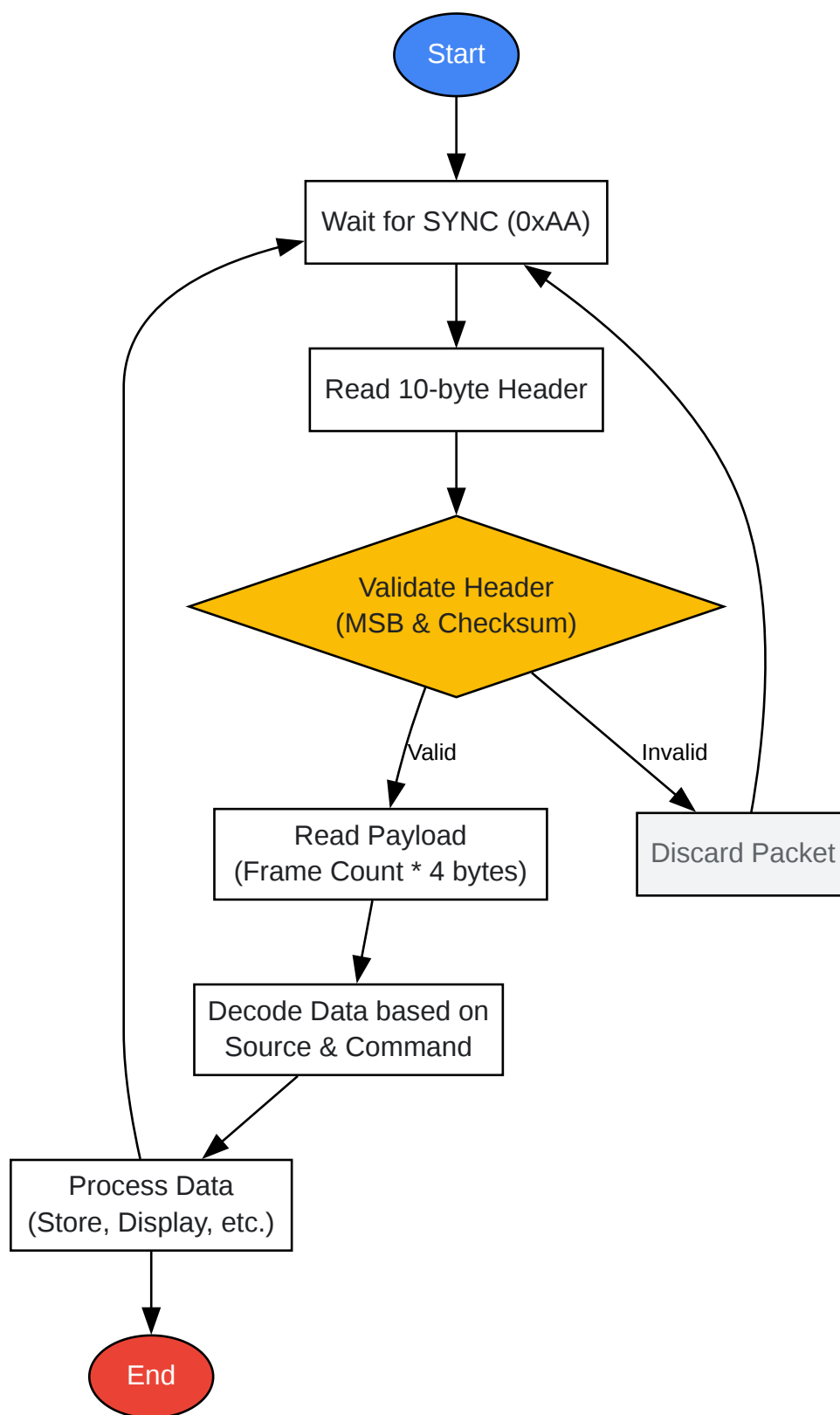
- VBus® physical layer interface (from the previous protocol).
- Microcontroller or computer with a serial port.
- Software for serial data logging (e.g., PuTTY, CoolTerm, or a custom script).
- Software for data analysis (e.g., a Python script, spreadsheet software).

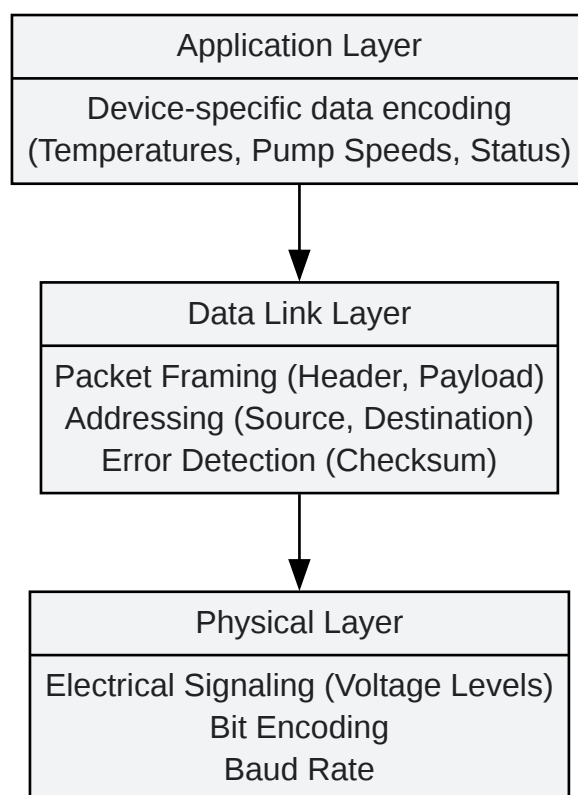
Methodology:

- Data Capture:
 - Connect the output of the VBus® interface to the serial input of the data logging device.
 - Configure the serial port to the VBus® parameters (9600 baud, 8 data bits, no parity, 1 stop bit).
 - Start the data logging software and record the incoming raw byte stream.
- Packet Identification:
 - In the captured data, identify the SYNC byte (0xAA) to locate the start of each packet.
- Header Parsing:
 - For each identified packet, read the 10-byte header.
 - Extract the destination address, source address, protocol version, command, and frame count.
 - Calculate the checksum of the received header and compare it with the received checksum to validate the header.
- Payload Extraction:
 - If the header is valid, read the number of bytes specified by the Frame Count multiplied by 4.

- Data Decoding:
 - Based on the source address and command, consult the device-specific VBus® packet list to understand the meaning of each byte in the payload.
 - Apply the appropriate conversion factors to obtain the actual sensor values (e.g., temperature, pump speed).

VBus® Packet Processing Workflow





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